

Technical Guide: Physical Properties of p-Fluorophenacyl bromide-d4

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Compound of Interest

Compound Name: 2-Bromo-1-(4-fluorophenyl)ethanone-d4
Cat. No.: B15554374

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of p-Fluorophenacyl bromide-d4 (2-Bromo-1-(4-fluorophenyl-d4)ethan-1-one). This deuterated compound is a valuable tool in various research applications, particularly as an internal standard in quantitative analyses due to its mass shift compared to the non-deuterated form.

Core Physical and Chemical Properties

The introduction of deuterium atoms into the phenyl ring of p-Fluorophenacyl bromide results in a molecule with nearly identical chemical reactivity but a distinct molecular weight, making it an ideal internal standard for mass spectrometry-based assays.

Property	p-Fluorophenacyl bromide	p-Fluorophenacyl bromide-d4	Source(s)
Synonyms	2-Bromo-4'-fluoroacetophenone, ω-Bromo-4-fluoroacetophenone	2-Bromo-1-(4-fluorophenyl-d4)ethan-1-one	[1][2]
CAS Number	403-29-2	1219803-30-1	[1][3]
Molecular Formula	C ₈ H ₆ BrFO	C ₈ H ₂ D ₄ BrFO	[1][3]
Molecular Weight	217.04 g/mol	221.06 g/mol	[1][3]
Appearance	Beige to light grey-green crystalline powder or flakes	Not explicitly stated, expected to be similar to the non-deuterated form	[4]
Melting Point	45-49 °C	Not explicitly stated, expected to be very similar to the non-deuterated form	[1][5]
Boiling Point	150 °C at 12 mmHg	Not explicitly stated, expected to be very similar to the non-deuterated form	[1][2]
Solubility	Soluble in methanol, acetone, and dichloromethane; sparingly soluble in water.	Not explicitly stated, expected to be similar to the non-deuterated form	[4][6]
Flash Point	>110 °C	Not explicitly stated, expected to be similar to the non-deuterated form	[1]
Isotopic Enrichment	Not Applicable	≥98 atom % D	[3]

Experimental Protocols

General Synthesis of p-Substituted Phenacyl Bromides

A common method for the synthesis of p-substituted phenacyl bromides is through the alpha-bromination of the corresponding p-substituted acetophenone.^[7] The following protocol is a general procedure that can be adapted for the synthesis of p-Fluorophenacyl bromide and its deuterated analogue.

Materials:

- p-substituted acetophenone (or its deuterated analogue)
- Glacial acetic acid
- Bromine

Procedure:

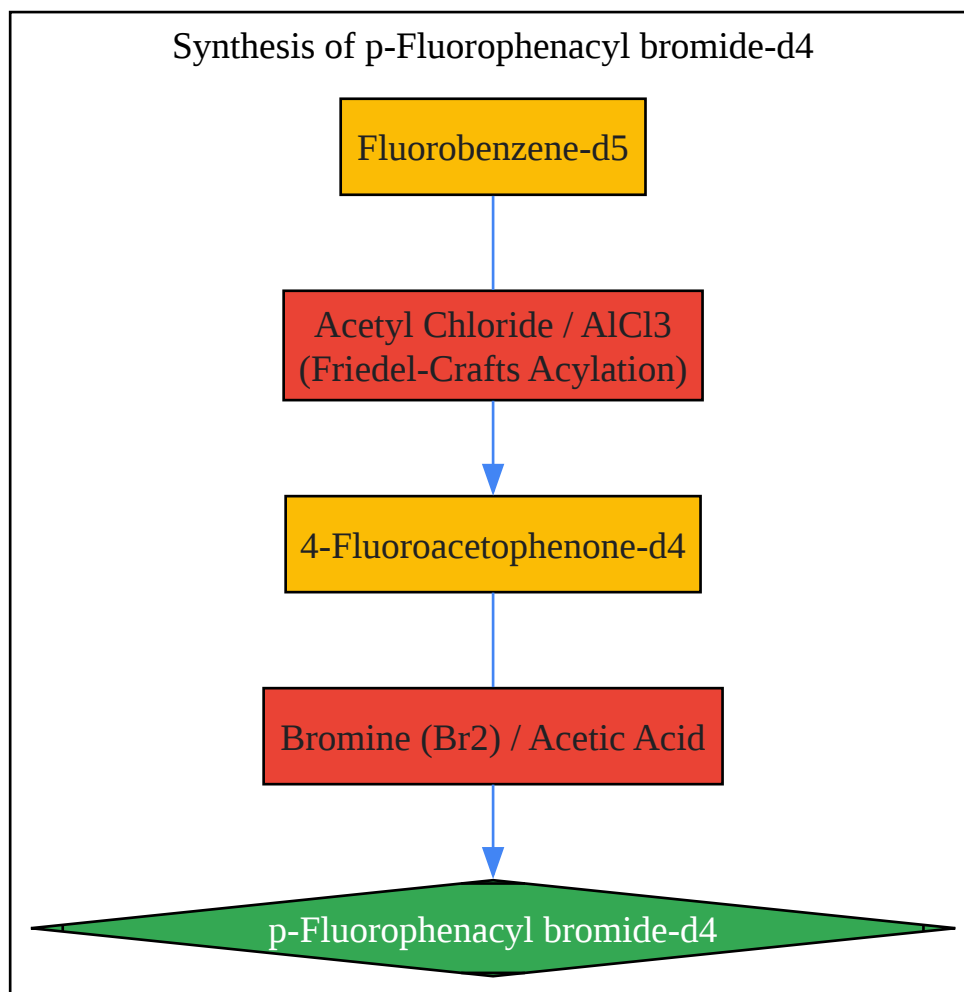
- Dissolve the p-substituted acetophenone (0.1 mole) in approximately 40 mL of glacial acetic acid in a 250 mL round-bottom flask.^[7]
- Cool the solution to 5-10 °C using an ice bath.
- Slowly add bromine (0.15 mole) dropwise to the solution over a period of 2 hours while maintaining the temperature.^[7]
- After the addition is complete, allow the mixture to stir overnight at room temperature.^[7]
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the product can be isolated by pouring the reaction mixture into ice water, followed by filtration to collect the precipitated solid.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.

Note: This is a general procedure and may require optimization for the specific synthesis of p-Fluorophenacyl bromide-d4.

Visualizations

Synthetic Pathway of p-Fluorophenacyl bromide-d4

The following diagram illustrates a plausible synthetic pathway for p-Fluorophenacyl bromide-d4, starting from deuterated fluorobenzene.



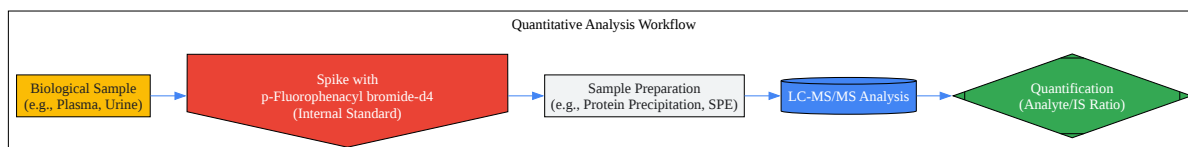
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Caption: Proposed synthetic route for p-Fluorophenacyl bromide-d4.

Experimental Workflow: Use as an Internal Standard

p-Fluorophenacyl bromide-d4 is an excellent internal standard for the quantification of p-Fluorophenacyl bromide or its derivatives in biological matrices using techniques like Liquid

Chromatography-Mass Spectrometry (LC-MS).



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Caption: Workflow for using p-Fluorophenacyl bromide-d4 as an internal standard.

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